

# Application Notes and Protocols for AS Data Extraction Using RIPEstat

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## Compound of Interest

Compound Name: AS1928370

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## Abstract

In an increasingly interconnected research environment, understanding the digital infrastructure that underpins global data exchange is crucial for ensuring the integrity, security, and efficiency of scientific collaboration. This document provides detailed application notes and protocols for utilizing the RIPEstat data platform to extract and analyze information about Internet Autonomous Systems (AS).<sup>[1][2][3]</sup> While ostensibly a tool for network engineers, the methodologies presented herein are adapted for researchers, scientists, and drug development professionals who rely on stable and secure global data networks for large-scale data transfer, distributed computing, and collaboration. These protocols will enable research teams to perform due diligence on the network infrastructure of collaborators, data providers, and cloud services, thereby mitigating risks associated with data corruption and service unavailability.

Note on AS Number: The Autonomous System Number **AS1928370** specified in the topic is not a valid AS number. For the purpose of these protocols, the globally recognized AS number for Google, AS15169, will be used for all examples. Researchers should substitute this with the AS number of the entity they wish to investigate.

## Application Note 1: General Information and Holder Details of an Autonomous System

### 1.1. Introduction

Before engaging in data-intensive collaborations or utilizing cloud-based research platforms, it is essential to verify the identity and registration details of the underlying network infrastructure. This protocol outlines the procedure for retrieving fundamental "whois" information for a given AS, including the registered holder of the AS number and its registration status.<sup>[4]</sup> This serves as a foundational step in vetting the digital infrastructure of a potential partner or service provider.

### 1.2. Protocol: AS Overview Data Extraction via RIPEstat API

This protocol describes how to programmatically retrieve AS overview information using a simple API call. The RIPEstat Data API provides raw data in JSON format, which can be easily integrated into various data analysis workflows.<sup>[3]</sup>

Methodology:

- Construct the API Request URL: The base URL for the RIPEstat data API is <https://stat.ripe.net/data/>. To get AS overview information, the as-overview endpoint is used.<sup>[4][5]</sup>
  - Endpoint:as-overview
  - Resource Parameter:resource=AS15169
  - Full URL:<https://stat.ripe.net/data/as-overview/data.json?resource=AS15169>
- Execute the API Call: Use a command-line tool like cURL or a web browser to send a GET request to the constructed URL.
- Process the JSON Response: The API will return a JSON object containing the requested data. Parse this data to extract the relevant fields.

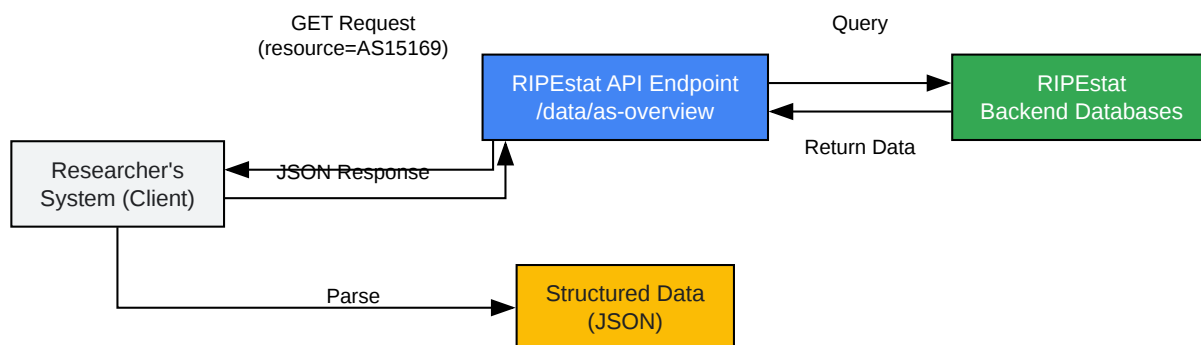
### 1.3. Data Presentation: AS15169 Holder and Status

The following table summarizes the key information retrieved for AS15169.

Parameter	Value	Description
Resource	AS15169	The Autonomous System Number queried.
Holder	GOOGLE	The legally registered holder of the AS.[6]
Announced	True	Indicates if the AS is actively announcing network prefixes. [4]
Type	"assigned"	The allocation status of the AS number.

#### 1.4. Visualization: AS Information Retrieval Workflow

The following diagram illustrates the logical workflow for retrieving AS holder information from the RIPEstat platform.



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Caption: Workflow for AS overview data extraction.

## Application Note 2: Analysis of Announced Prefixes and Routing Status

## 2.1. Introduction

An Autonomous System manages a set of IP address blocks, known as prefixes. Analyzing the prefixes announced by an AS provides insight into the scale of its network operations. The routing status gives a real-time summary of how these prefixes are seen across the global internet.<sup>[7]</sup> This information is critical for assessing the operational scope and stability of a network, which is vital for services that require high availability, such as clinical trial data management systems or real-time genomic sequencing platforms.

## 2.2. Protocol: Announced Prefixes and Routing Status Extraction

This protocol details the methodology for retrieving a list of all IP prefixes announced by an AS and its current BGP routing state.

Methodology:

- Construct API Request URLs:
  - For Announced Prefixes: Use the announced-prefixes endpoint. This provides a list of IPv4 and IPv6 prefixes originated by the AS.<sup>[8]</sup>
    - URL: <https://stat.ripe.net/data/announced-prefixes/data.json?resource=AS15169>
  - For Routing Status: Use the routing-status endpoint. This gives a summary of the BGP routing state.<sup>[7]</sup>
    - URL: <https://stat.ripe.net/data/routing-status/data.json?resource=AS15169>
- Execute API Calls: Use cURL or a similar tool to query both endpoints.
- Process and Correlate Data: Parse the JSON responses from both calls. The announced-prefixes data provides the specific IP blocks, while the routing-status provides summary statistics.

## 2.3. Data Presentation: AS15169 Announced Prefixes and Routing Summary

The following tables present a sample of the data extracted for AS15169.

Table 2.1: Sample of Announced IPv4 Prefixes

Prefix	Announcing AS	First Seen
8.8.8.0/24	15169	2009-09-16T08:00:00
35.184.0.0/13	15169	2017-02-08T00:00:00
35.192.0.0/12	15169	2017-02-08T00:00:00
64.233.160.0/19	15169	2004-03-09T16:00:00

| 74.125.0.0/16 | 15169 | 2007-03-07T16:00:00 |

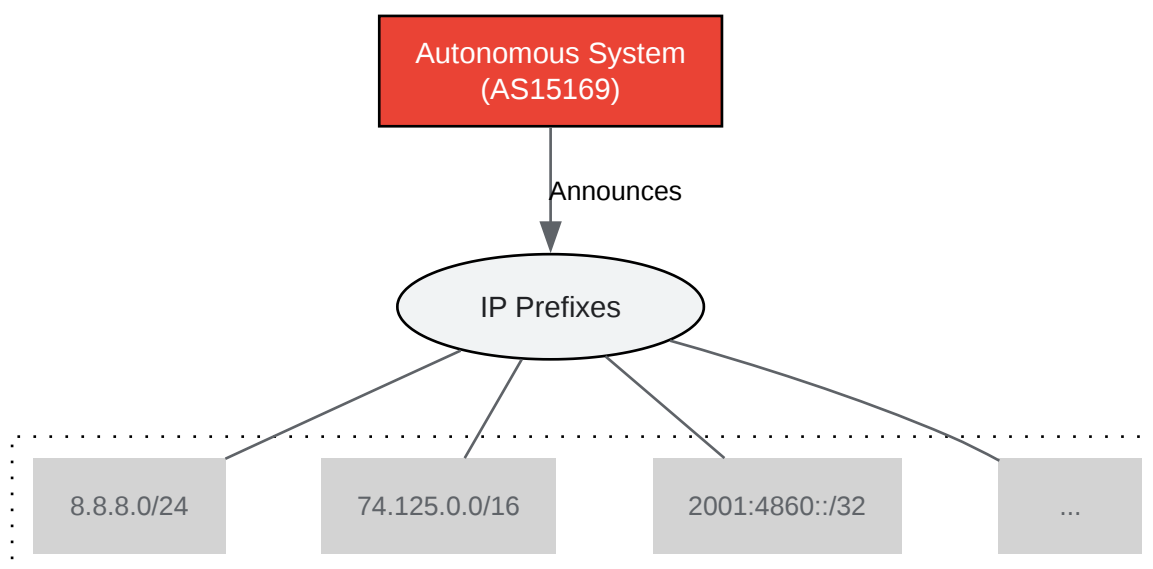
Table 2.2: Routing Status Summary

Parameter	IPv4 Value	IPv6 Value	Description
Announced Space	1,112 prefixes	148 prefixes	The total number of distinct IP blocks announced. <a href="#">[9]</a>
First Seen	2004-03-09	2008-03-26	Date the first prefix was observed for each IP version.
Last Seen	Current	Current	Indicates prefixes are currently active.

| Visibility (Peers) | 1341 / 1343 | 1294 / 1296 | The number of global routing monitors (peers) that can see the AS's routes.[\[7\]](#) |

## 2.4. Visualization: Relationship between an AS and its Prefixes

This diagram illustrates the one-to-many relationship between an Autonomous System and the IP prefixes it announces to the global internet.



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Caption: An AS announces multiple IP address prefixes.

## Application Note 3: BGP Update Activity and Network Stability

### 3.1. Introduction

The Border Gateway Protocol (BGP) is the mechanism by which Autonomous Systems exchange routing information. BGP "updates" are messages that announce new paths or withdraw old ones. A high volume of BGP updates can be an indicator of network instability, misconfiguration, or a security event. For research activities that depend on uninterrupted data flow, such as remote operation of scientific instruments or real-time analysis of streaming data, monitoring the BGP stability of a service provider is a valuable risk assessment measure.

### 3.2. Protocol: BGP Update Activity Monitoring

This protocol provides a method to query the historical frequency of BGP updates for a given AS.

Methodology:

- Construct the API Request URL: Use the bgp-update-activity endpoint. This endpoint aggregates the number of BGP announcements and withdrawals over time.[\[10\]](#)
  - Endpoint: bgp-update-activity
  - Resource Parameter: resource=AS15169
  - Time Parameters (Optional): starttime and endtime can be used to specify a query window.
  - Full URL (last 24 hours): `https://stat.ripe.net/data/bgp-update-activity/data.json?resource=AS15169`
- Execute the API Call:
- Process the Time-Series Data: The JSON response will contain a series of timestamps and the corresponding number of announcements and withdrawals. This data can be plotted to visualize stability over time.

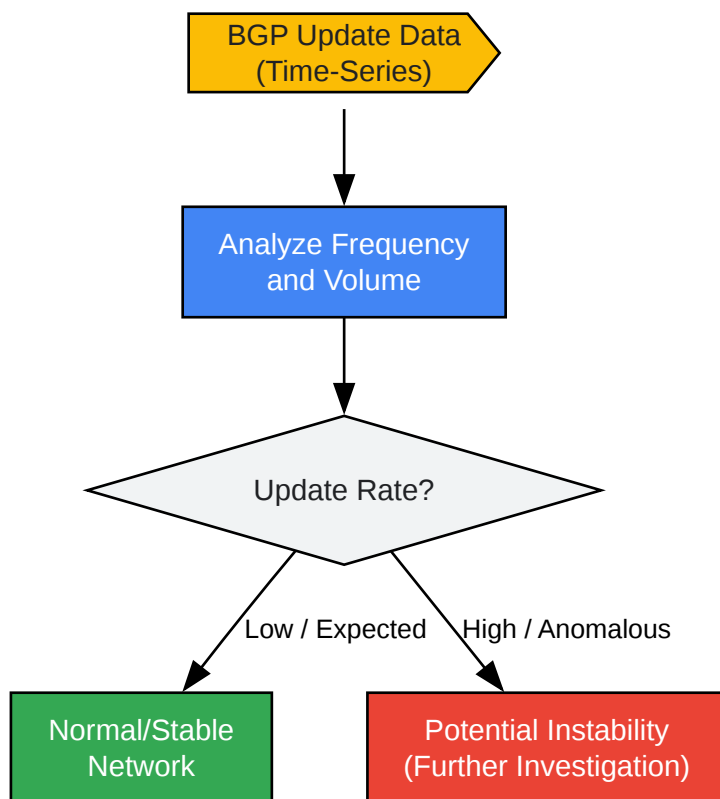
### 3.3. Data Presentation: BGP Update Activity for AS15169 (Sample)

This table summarizes a sample of BGP update activity, which is typically granular to the minute or hour.

Timestamp (UTC)	Announcements	Withdrawals
2025-12-10T14:00:00	15	8
2025-12-10T15:00:00	22	12
2025-12-10T16:00:00	18	10

### 3.4. Visualization: BGP Update Analysis Logic

The diagram below outlines the logic for assessing network stability based on BGP update activity.



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Caption: Logic for interpreting BGP update frequency.

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